Navigating the Solubility Landscape of Triethyl Isocitrate: A Technical Guide

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Compound of Interest

Compound Name:	*Triethyl isocitrate*
CAS No.:	*16496-37-0*
Cat. No.:	*B1652955*

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This technical guide provides a comprehensive overview of the available information on the solubility of **triethyl isocitrate** in aqueous and organic solvents. Due to the limited availability of specific data for **triethyl isocitrate**, this document also includes comparative data for its close isomer, triethyl citrate, to offer a broader context for researchers.

Core Compound: Triethyl Isocitrate

Triethyl isocitrate, systematically known as triethyl 1-hydroxypropane-1,2,3-tricarboxylate, is an ester of isocitric acid and ethanol.[1] Its chemical structure and properties are distinct from its more commonly studied isomer, triethyl citrate.

Chemical Identifiers:

- IUPAC Name: triethyl 1-hydroxypropane-1,2,3-tricarboxylate[1]
- Molecular Formula: $C_{12}H_{20}O_7$[1]

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- Molecular Weight: 276.28 g/mol [1]
- CAS Number: 16496-37-0[1]

Despite a thorough review of scientific literature, specific quantitative solubility data for **triethyl isocitrate** in various aqueous and organic solvents remains largely unavailable. The focus of research has predominantly been on its isomer, triethyl citrate.

Comparative Analysis: Triethyl Citrate Solubility

To provide a frame of reference, this section details the solubility of the closely related isomer, triethyl citrate (triethyl 2-hydroxypropane-1,2,3-tricarboxylate; CAS Number: 77-93-0). While not the primary subject of this guide, this data can offer insights into the expected behavior of citrate esters.

Solvent	Solubility	Temperature (°C)
Water	6.5 g/100 mL	25
Water	5.7 g/100 mL	25
Peanut Oil	Soluble 1 in 125	Not Specified
Ethanol (95%)	Miscible	Not Specified
Acetone	Miscible	Not Specified
Propan-2-ol	Miscible	Not Specified
Diethyl Ether	Miscible	Not Specified
Carbon Tetrachloride	Slightly Soluble	Not Specified

Experimental Protocol: General Method for Solubility Determination

In the absence of a specific published protocol for **triethyl isocitrate**, a general method for determining the solubility of a test chemical, adapted from established laboratory procedures, is provided below. This protocol can be tailored to assess the solubility of **triethyl isocitrate** in various solvents.

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Objective: To determine the approximate solubility of a test chemical in a given solvent.

Materials:

- Test chemical (**Triethyl Isocitrate**)
- Selected solvents (e.g., water, ethanol, DMSO)
- Glass vials with screw caps
- Analytical balance
- Vortex mixer
- Water bath sonicator
- Incubator or water bath capable of maintaining 37°C
- Visual inspection apparatus (e.g., microscope or clear viewing background)

Procedure:

- Initial High Concentration:
  - Weigh a precise amount of the test chemical (e.g., 10 mg) into a glass vial.
  - Add a small, measured volume of the solvent (e.g., 0.5 mL) to achieve a high starting concentration (e.g., 20 mg/mL).
- Mechanical Agitation:
  - Gently mix the sample at room temperature.
  - Vortex the vial for 1-2 minutes.
  - If the chemical is not fully dissolved, sonicate in a water bath for up to 5 minutes.
- Thermal Treatment:

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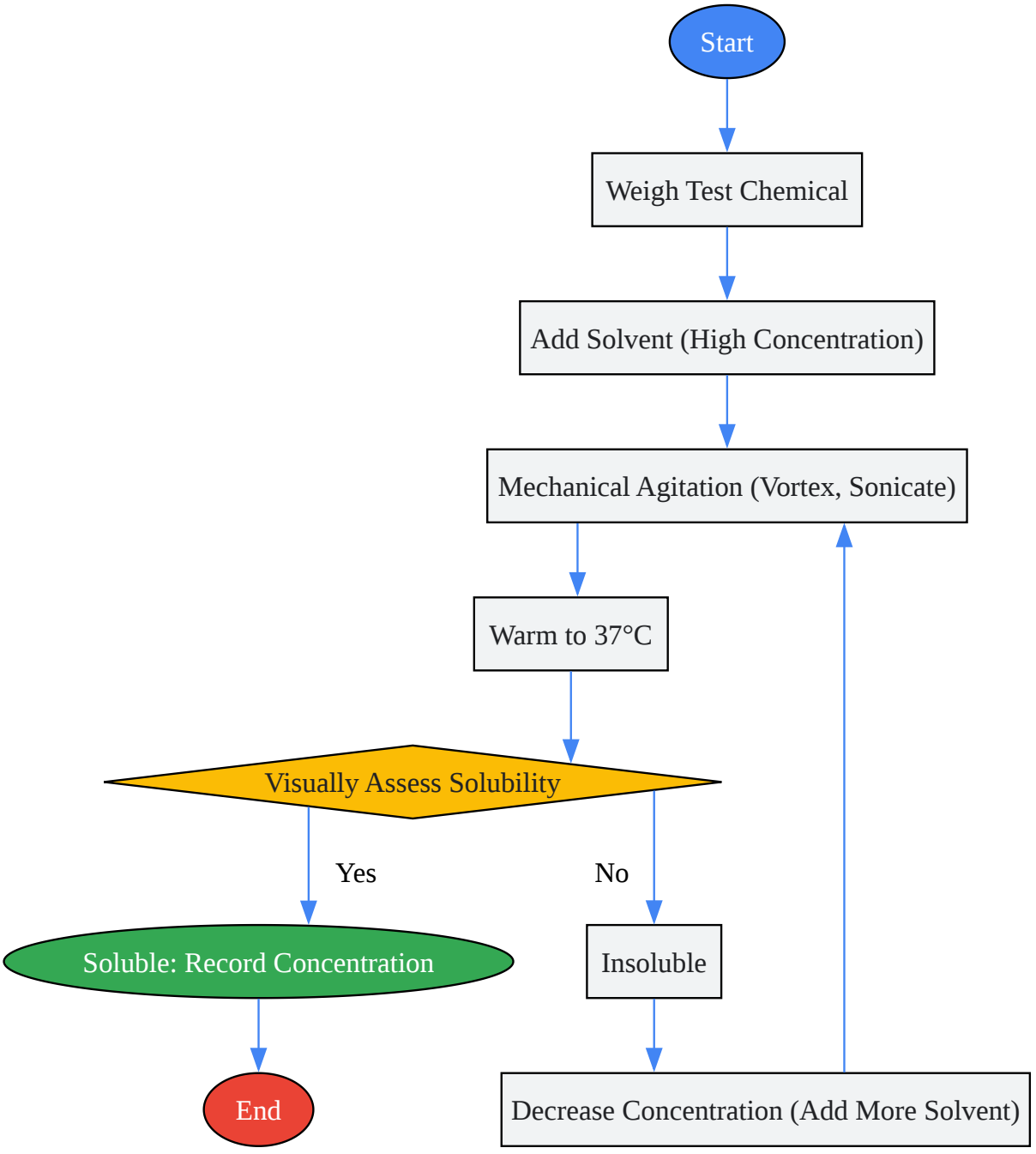
- If the chemical remains undissolved, warm the solution to 37°C for a period of 5 to 60 minutes.

- Visual Assessment:
  - Carefully observe the solution against a clear background. A chemical is considered dissolved if the solution is clear with no visible particles, cloudiness, or precipitate.

- Serial Dilution for Insoluble Compounds:
  - If the test chemical is insoluble at the initial concentration, increase the solvent volume by a factor of 10 to decrease the concentration (e.g., to 2 mg/mL).
  - Repeat the mechanical agitation and thermal treatment steps.
  - Continue this process of serial dilution until the chemical fully dissolves or the desired lower limit of solubility is reached.

Workflow for Solubility Determination

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Caption: A generalized workflow for the experimental determination of chemical solubility.

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Conclusion

While quantitative solubility data for **triethyl isocitrate** remains elusive in the current body of scientific literature, this guide provides the available foundational knowledge and a practical framework for its experimental determination. The comparative data for triethyl citrate serves as a useful, albeit indirect, reference for researchers. As new research emerges, it will be crucial to update our understanding of the specific physicochemical properties of **triethyl isocitrate** to better support its potential applications in research and drug development.

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References

- 1. Triethyl isocitrate | C12H20O7 | CID 11403129 - PubChem [pubchem.ncbi.nlm.nih.gov]
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